

Application Notes and Protocols for In Vivo Studies with EC330

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Compound of Interest

Compound Name: **EC330**

Cat. No.: **B10801037**

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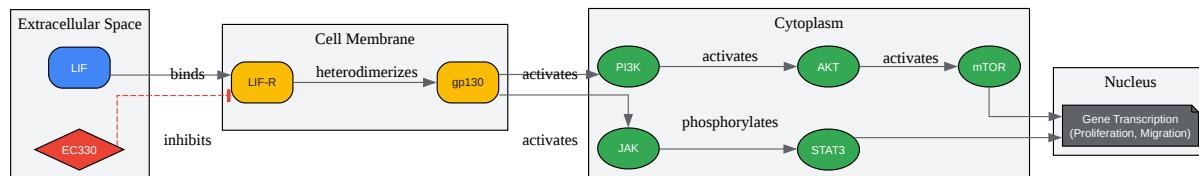
For Researchers, Scientists, and Drug Development Professionals

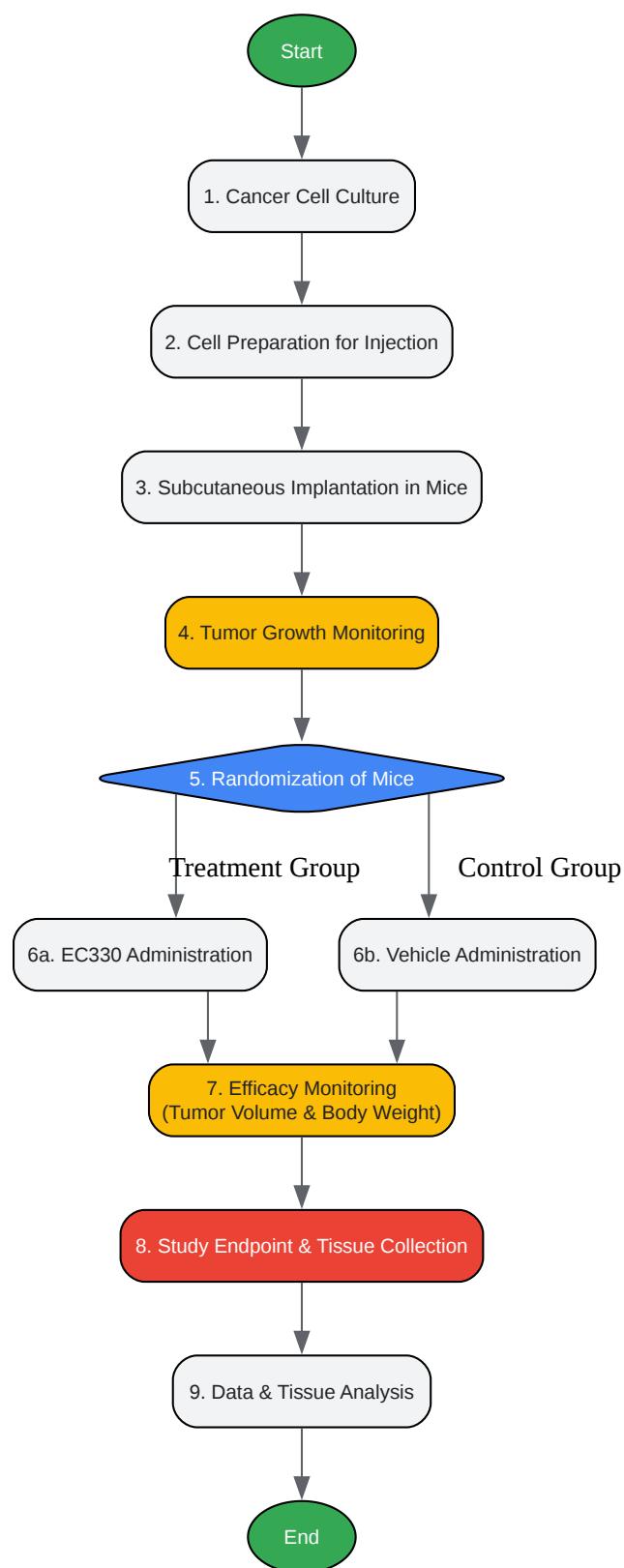
Introduction

EC330 is a small-molecule inhibitor of the Leukemia Inhibitory Factor (LIF) signaling pathway. [1][2] In preclinical in vivo models, **EC330** has demonstrated anti-tumor efficacy, making it a compound of interest for cancer research and drug development.[1][3] These application notes provide detailed protocols for the dosage and administration of **EC330** in in vivo studies, focusing on xenograft models.

Mechanism of Action

EC330 targets the LIF receptor (LIF-R), inhibiting the binding of LIF.[1] This action blocks the subsequent activation of several downstream oncogenic signaling pathways, including the JAK/STAT3, PI3K/AKT, and mTOR pathways.[1][4][5] The inhibition of these pathways leads to a reduction in cancer cell proliferation and migration.[1][4]



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References

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